

Proper Disposal of L-Glutathione reduced-13C2,15N: A Step-by-Step Guide

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Compound of Interest

Compound Name: *L-Glutathione reduced-13C2,15N*

Cat. No.: *B3155966*

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This guide provides essential safety and logistical information for the proper disposal of **L-Glutathione reduced-13C2,15N**, a stable isotope-labeled compound. Adherence to these procedures is critical for maintaining laboratory safety and regulatory compliance.

Immediate Safety and Handling

L-Glutathione reduced-13C2,15N is labeled with stable isotopes and is not radioactive.[\[1\]](#) Therefore, its disposal protocol aligns with that of the unlabeled L-Glutathione, focusing on its chemical properties.[\[1\]](#)[\[2\]](#) While some safety data sheets (SDS) classify L-Glutathione as non-hazardous, others indicate potential for irritation or other health effects.[\[3\]](#)[\[4\]](#) It is prudent to handle this compound with care, utilizing appropriate personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Gloves: Wear suitable chemical-resistant gloves.[\[5\]](#)
- Eye Protection: Use safety goggles with side protection.[\[5\]](#)
- Respiratory Protection: In case of dust formation, a particulate filter respirator is necessary.[\[5\]](#)[\[6\]](#)
- Lab Coat: A standard lab coat should be worn to protect clothing.

Quantitative Data Summary

The following table summarizes key information derived from safety data sheets for L-Glutathione.

Parameter	Information
CAS Number	70-18-8 (for unlabeled L-Glutathione)
Appearance	White, hygroscopic powder. [7]
Stability	Stable under normal conditions. [4] [8]
Incompatible Materials	Strong oxidizing agents. [7] [8]
Storage Conditions	Keep container tightly closed in a dry, well-ventilated place. For long-term storage, keep at -20°C or -80°C. [9]
Fire Hazard	Non-combustible. Not considered a significant fire risk, but containers may burn. May emit corrosive fumes in a fire. [6] [9]
Spill Cleanup	Use dry clean-up procedures to avoid generating dust. [6] [7] Collect material in a clean, dry, sealable, and labeled container for disposal.

Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for disposing of **L-Glutathione reduced-13C2,15N**.

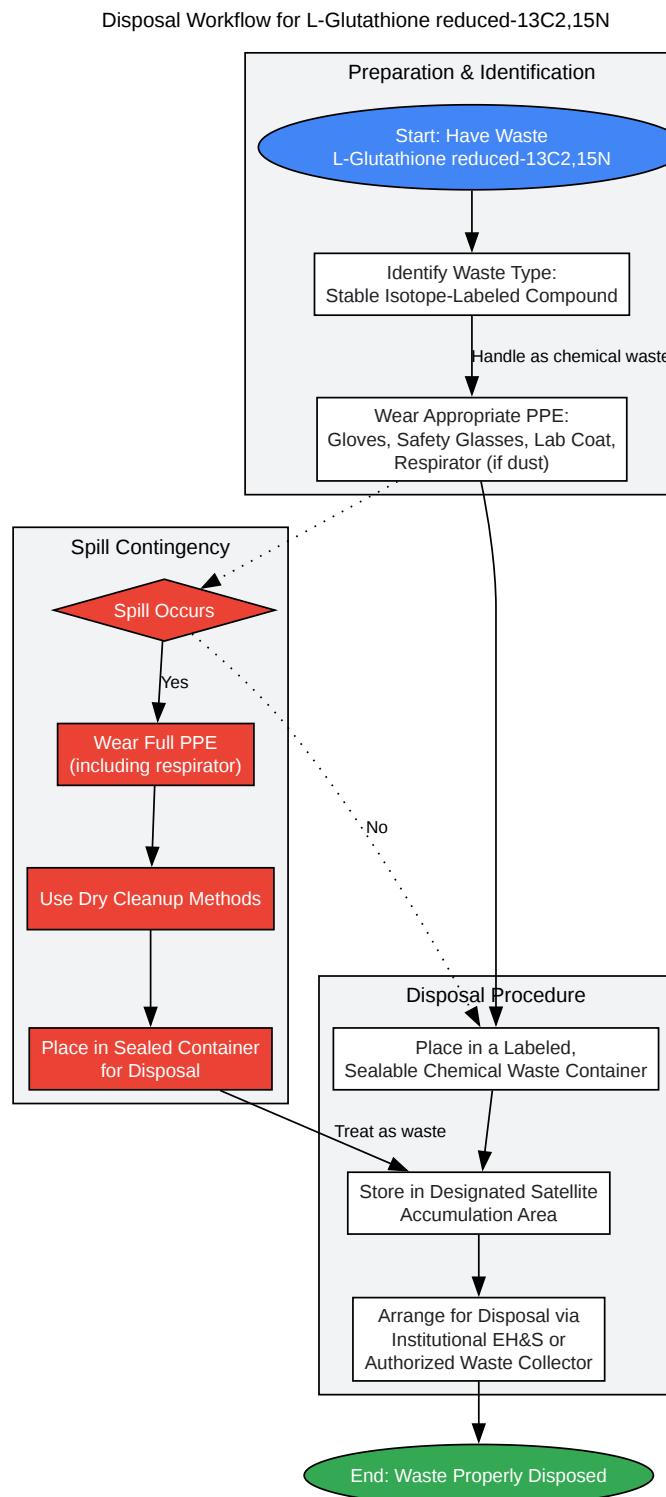
- Waste Identification and Segregation:
 - Since **L-Glutathione reduced-13C2,15N** is a stable isotope-labeled compound, it does not require separate disposal as radioactive waste.[\[1\]](#)
 - Treat it as a chemical waste. Do not mix with general laboratory waste.[\[1\]](#)
- Containerization:

- Place the waste **L-Glutathione reduced-13C2,15N**, including any contaminated materials like weighing paper or pipette tips, into a designated and appropriate chemical waste container.
- The container must be clean, dry, and sealable.[\[6\]](#)
- Labeling:
 - Clearly label the waste container with its contents: "Waste **L-Glutathione reduced-13C2,15N**".
 - Ensure the label includes the full chemical name to avoid any ambiguity.
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - Keep the container closed except when adding waste.
- Disposal Request and Collection:
 - Dispose of the contents and container at an authorized hazardous or special waste collection point.[\[6\]](#)[\[9\]](#)
 - Follow your institution's specific procedures for chemical waste pickup, which typically involves contacting the Environmental Health and Safety (EH&S) department.[\[2\]](#)
- Spill Management:
 - In case of a spill, avoid breathing dust and ensure the area is well-ventilated.[\[6\]](#)[\[9\]](#)
 - Wear appropriate PPE, including gloves, safety glasses, and a dust respirator.[\[6\]](#)
 - Use dry cleanup methods such as sweeping or vacuuming (with an explosion-proof vacuum) to collect the spilled material.[\[6\]](#)
 - Place the collected material into a sealed container for disposal as chemical waste.[\[6\]](#)

- Wash the spill area with large amounts of water, preventing runoff into drains.[\[6\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **L-Glutathione reduced-13C2,15N**.



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Caption: Disposal workflow for **L-Glutathione reduced-13C2,15N**.

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